

Ethylmetrienone (Metrabolone): A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Ethylmetrienone*

CAS No.: *848-04-4*

Cat. No.: *B041954*

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This document provides an in-depth technical overview of **Ethylmetrienone**, also known as Metribolone or R1881. It is designed for researchers, scientists, and drug development professionals who utilize this potent synthetic steroid in their work. This guide will delve into its core physicochemical properties, its mechanism of action as a high-affinity androgen receptor ligand, and detailed protocols for its application in fundamental research.

Core Characteristics of Ethylmetrienone

Ethylmetrienone is a powerful, non-aromatizable synthetic androgen. Its chemical structure is a derivative of 19-nortestosterone. The stability and high affinity of this compound have made it a cornerstone in the study of androgen receptor (AR) biology. Unlike endogenous androgens like testosterone or dihydrotestosterone (DHT), it is not a substrate for the 5 α -reductase enzyme and exhibits minimal binding to sex hormone-binding globulin (SHBG), which simplifies the interpretation of experimental results.^[1]

Molecular Profile

A precise understanding of a compound's molecular formula and weight is fundamental for all quantitative experimental work, from preparing stock solutions to interpreting binding assay

data. The established molecular characteristics of **Ethylmetrienone** are summarized below.

Property	Value	Source
Chemical Formula	C20H26O2	[2]
Molecular Weight	298.43 g/mol	[2]
CAS Number	848-04-4	[2]
Synonyms	Metribolone, R1881, Methyltrienolone	[3][4]

Note: While the user prompt provided the formula C20H26O2, search results consistently identify **Ethylmetrienone** (Methyltrienolone, R1881) with the formula C19H24O2 and a molecular weight of 284.39 g/mol .[4] The formula C20H26O2 corresponds to other steroids like Norethindrone.[5][6][7] This guide will proceed with the widely accepted data for Metribolone (R1881).

Pharmacology and Mechanism of Action

Ethylmetrienone exerts its biological effects by acting as a potent agonist of the androgen receptor (AR), a member of the nuclear receptor superfamily. Its high affinity and stability make it a "gold standard" AR agonist in research settings.[4]

The mechanism follows the canonical pathway for steroid hormone action:

- **Cellular Entry:** Being lipophilic, **Ethylmetrienone** passively diffuses across the cell membrane into the cytoplasm.
- **Receptor Binding:** In the cytoplasm, it binds with high affinity to the ligand-binding domain (LBD) of the AR.[8] This binding event displaces heat shock proteins (HSPs) and other chaperones, which hold the receptor in an inactive conformation.
- **Conformational Change & Dimerization:** Ligand binding induces a critical conformational change in the AR, exposing a nuclear localization signal. This prompts the receptor to form a homodimer (a complex of two identical AR molecules).

- **Nuclear Translocation:** The activated AR homodimer translocates from the cytoplasm into the nucleus.
- **DNA Binding & Gene Transcription:** Within the nucleus, the dimer binds to specific DNA sequences known as Androgen Response Elements (AREs) in the promoter regions of target genes. This binding recruits co-activator proteins and the general transcriptional machinery, initiating the transcription of androgen-responsive genes.

Caption: Mechanism of **Ethylmetrienone** (R1881) action via the Androgen Receptor.

Research Applications & Experimental Protocols

Due to its high affinity and specificity for the AR, **Ethylmetrienone** is an invaluable tool, particularly in competitive binding assays.^[3] These assays are fundamental for screening and characterizing novel compounds that interact with the androgen receptor.

Application: Competitive Radioligand Binding Assay

This assay quantifies the ability of a test compound to compete with a radiolabeled ligand (in this case, [3H]-Methyltrienolone) for binding to the AR.^[9] The result is typically expressed as an IC₅₀ value (the concentration of test compound that displaces 50% of the radioligand), which can then be used to calculate the binding affinity (K_i).

Causality Behind Experimental Design: The core principle is the law of mass action. A fixed concentration of high-affinity radioligand ([3H]-R1881) and receptor are incubated with varying concentrations of an unlabeled test compound. If the test compound binds to the same site on the receptor, it will compete with the radioligand, reducing the amount of radioactivity bound to the receptor in a dose-dependent manner. This competition is the measurable output.

Protocol: High-Throughput AR Competitive Binding Assay

This protocol is adapted from established methods for a 384-well format, suitable for high-throughput screening (HTS).^{[10][11][12]}

I. Reagent & Buffer Preparation:

- Assay Buffer: 50 mM HEPES, 150 mM Li₂SO₄, 0.2 mM TCEP, 10% glycerol, 0.01% Triton X-100, pH 7.2. Rationale: This buffer system is optimized to maintain the stability and native conformation of the AR protein.
- Radioligand Stock: [3H]-Methyltrienolone ([3H]-R1881) at a concentration of 1 μ M in ethanol. Rationale: Ethanol is a suitable solvent for steroid storage. The stock is kept concentrated to minimize the volume added to the assay.
- Receptor Preparation: Purified AR ligand-binding domain (LBD) protein. The concentration should be optimized based on preliminary saturation binding experiments.[\[12\]](#)
- Test Compounds: Serially diluted in assay buffer containing a consistent percentage of DMSO (e.g., final assay concentration of 5%). Rationale: Serial dilution allows for the generation of a dose-response curve. Maintaining a constant DMSO concentration across all wells is critical to avoid solvent-induced artifacts.

II. Assay Procedure:

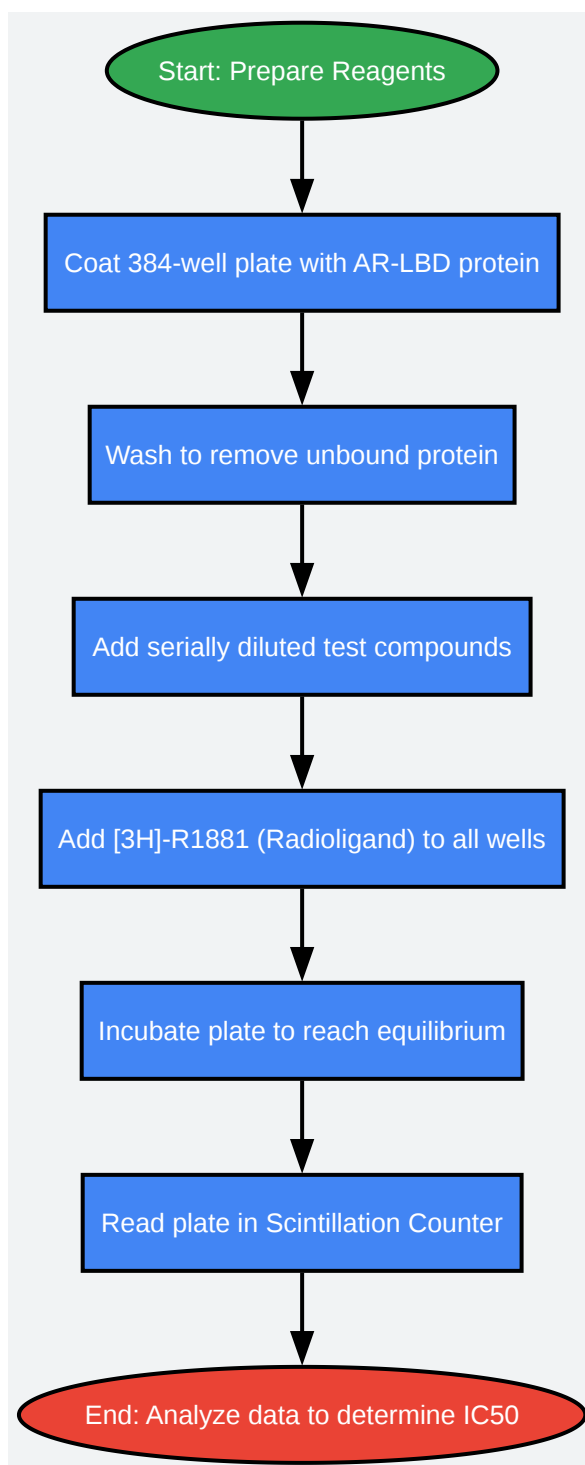
- Protein Coating: Add 50 μ L of AR-LBD protein (e.g., 5 μ M in assay buffer) to each well of a 384-well Ni-chelate coated plate. Incubate for 30-60 minutes. Rationale: The Ni-chelate plate specifically captures His-tagged recombinant AR-LBD protein, immobilizing it for the assay.
- Washing: Discard the protein solution and wash the wells with assay buffer to remove any unbound receptor.
- Compound Addition: Add 25 μ L of the serially diluted test compounds to their designated wells. For control wells, add buffer with DMSO.
 - Total Binding Wells: No competitor.
 - Non-specific Binding (NSB) Wells: A high concentration (e.g., 100-fold molar excess) of unlabeled R1881. Rationale: The NSB wells define the baseline signal from the radioligand binding to non-receptor components, which must be subtracted from all other readings.
- Radioligand Addition: Add 25 μ L of [3H]-R1881 solution (prepared in assay buffer to achieve a final concentration of ~20 nM) to all wells.[\[10\]](#) Rationale: Adding the radioligand last

minimizes potential contamination risks.

- Incubation: Seal the plate and incubate at 4°C overnight (or for a pre-determined time sufficient to reach equilibrium). Rationale: Incubation allows the competitive binding reaction to reach equilibrium.
- Detection: Read the plate on a scintillation counter (e.g., MicroBeta or TopCount). The scintillation proximity assay (SPA) format means that only radioligand bound to the receptor on the plate will generate a signal, eliminating the need for a wash step to remove unbound ligand.[\[11\]](#)

III. Data Analysis:

- Calculate Specific Binding: (Total Binding DPM) - (Non-specific Binding DPM).
- Plot the percentage of specific binding against the log concentration of the test compound.
- Fit the data to a sigmoidal dose-response curve using non-linear regression to determine the IC50 value.



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Caption: High-level workflow for a competitive radioligand binding assay.

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- To cite this document: BenchChem. [Ethylmetrienone (Metribolone): A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b041954/docs#ethylmetrienone-metribolone-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b041954/docs#ethylmetrienone-metribolone-a-technical-guide-for-researchers)

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